

Neotame-d5 Standard: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: Neotame-d5

Cat. No.: B14752747

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Executive Summary

This guide transcends the traditional Safety Data Sheet (SDS) by integrating standard regulatory compliance with the specialized requirements of stable isotope handling. **Neotame-d5** (N-(3,3-Dimethylbutyl)-L- α -aspartyl-L-(phenyl-d5)alanine 1-methyl ester) is a deuterated analog of the artificial sweetener Neotame, utilized primarily as an internal standard in LC-MS/MS quantification.

While the parent compound is a widely approved food additive, the **Neotame-d5** reference standard is a purified research chemical. It requires distinct handling protocols to preserve its isotopic enrichment (>99 atom % D) and chemical stability. This document outlines the rigorous safety, storage, and analytical protocols necessary to ensure data integrity in pharmacokinetic (PK) and food safety studies.

Part 1: Chemical Identity & Isotopic Purity

The value of **Neotame-d5** lies in its mass shift (+5 Da), allowing it to co-elute with the analyte while being spectrally distinct.

Table 1: Physicochemical Identification

Parameter	Specification
Chemical Name	Neotame-d5
Synonyms	N-[N-(3,3-Dimethylbutyl)-L- α -aspartyl]-L-phenylalanine-d5 1-methyl ester
CAS Number	165450-17-9 (Unlabeled parent); d5-specific CAS often unassigned
Molecular Formula	C ₂₀ H ₂₅ D ₅ N ₂ O ₅
Molecular Weight	383.49 g/mol (vs. 378.46 g/mol for unlabeled)
Isotopic Purity	≥ 99% Deuterated forms (d5)
Chemical Purity	≥ 98%
Appearance	White to off-white solid powder
Solubility	Soluble in Methanol, DMSO, Acetonitrile; Slightly soluble in water

Part 2: Hazard Identification & Risk Assessment[11]

The "Food-Safe" Paradox

Researchers must distinguish between Neotame as a consumer product and **Neotame-d5** as a laboratory standard. While Neotame is FDA-approved and Generally Recognized As Safe (GRAS), the pure standard is highly concentrated and has not undergone the same exhaustive toxicity testing as the food-grade formulation.

GHS Classification (Precautionary Laboratory Standard):

- Signal Word:WARNING
- Acute Toxicity, Oral: Category 4 (Harmful if swallowed).
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).

Scientific Rationale: High concentrations of aspartyl-based dipeptides can exhibit irritant properties on mucous membranes. Furthermore, laboratory standards are often synthesized using reagents that may leave trace impurities different from food-grade processes.

Part 3: Handling, Storage, & Isotopic Integrity

The critical risk for **Neotame-d5** is not just chemical degradation, but isotopic instability and hydrolysis.

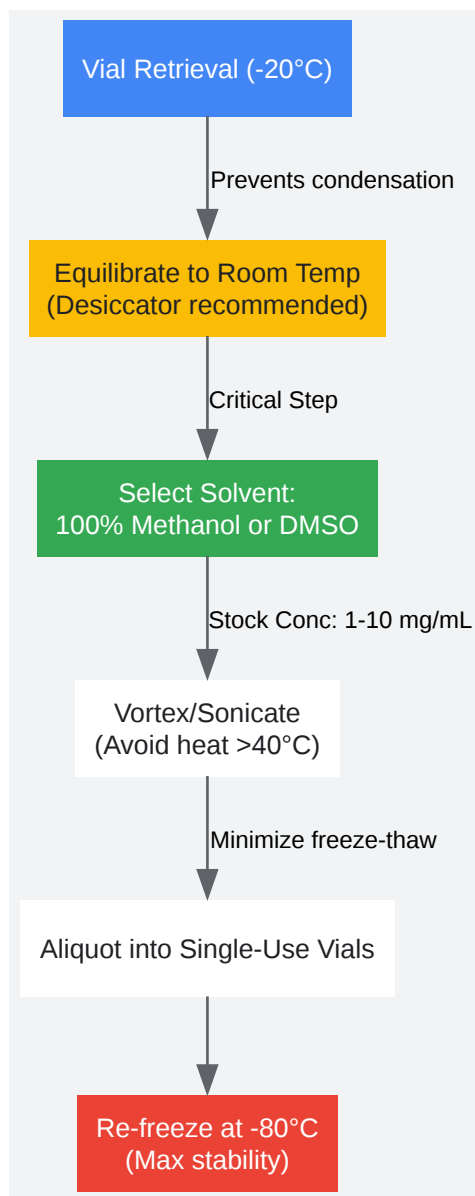
Storage Protocol (The "Cold Chain" Rule)

- Temperature: Store at -20°C. Long-term stability is compromised at room temperature due to the potential for ester hydrolysis (methyl ester cleavage) or peptide bond cleavage.
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible.
- Container: Amber glass vials with Teflon-lined caps to prevent photolytic degradation and moisture ingress.

Reconstitution & Handling Workflow

Objective: Create a stable stock solution while preventing moisture-induced hydrolysis.

Mechanism: The methyl ester group in Neotame is susceptible to hydrolysis in aqueous environments, especially at non-neutral pH. The d5-label is on the phenylalanine ring, which is chemically stable, but the molecule itself must remain intact.



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Figure 1: Safe Handling & Reconstitution Workflow. This logic prioritizes moisture exclusion to prevent ester hydrolysis.

Protocol Steps:

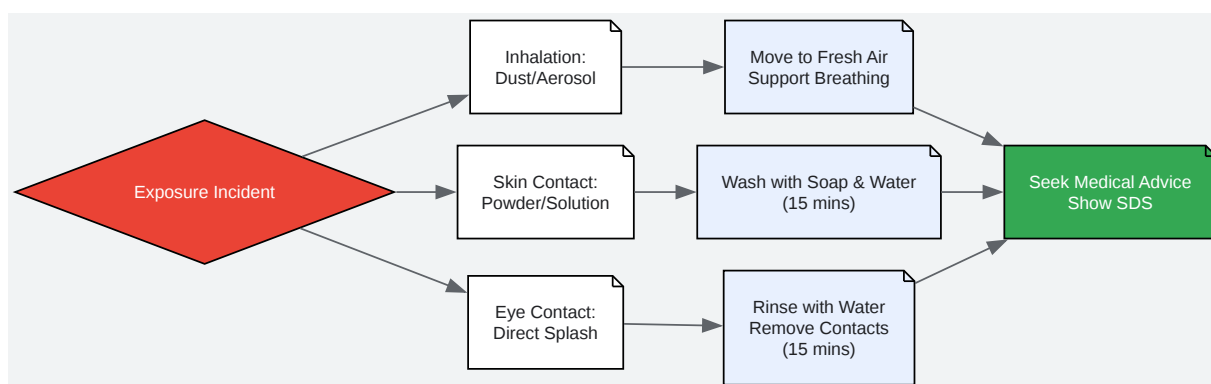
- **Equilibration:** Allow the vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture onto the hygroscopic powder, accelerating degradation.
- **Solvent Choice:** Dissolve in 100% Methanol (LC-MS grade) or DMSO. Do not dissolve the master stock in water or aqueous buffer, as the methyl ester is less stable in water over long

periods.

- Sonicate: Brief sonication ensures complete dissolution.
- Aliquot: Divide into single-use aliquots to avoid repeated freeze-thaw cycles.

Part 4: Emergency Response & First Aid

In the event of exposure, the response must address the potential for irritation and the high concentration of the substance.



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Figure 2: Emergency Response Logic. Standardized response protocols for chemical exposure.

Specific Measures:

- In Case of Fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1] **Neotame-d5** emits nitrogen oxides (NOx) and carbon oxides upon combustion.[2]
- Spill Cleanup: Dampen with methanol (to avoid dust) and wipe up. Do not dry sweep dust, as fine particulates can be respiratory irritants.

Part 5: Analytical Application (LC-MS/MS)

Neotame-d5 is the "Gold Standard" for quantifying Neotame because it corrects for matrix effects and ionization suppression.

Internal Standard Spiking Protocol

Objective: Achieve consistent Ionization Suppression Correction.

- Working Solution: Dilute the Methanol stock (e.g., 1 mg/mL) down to ~1 µg/mL using 50:50 Methanol:Water.
 - Note: Prepare this working solution fresh or store for <1 week at 4°C. The aqueous component reduces stability.
- Spiking: Add **Neotame-d5** to samples before extraction (e.g., Protein Precipitation or SPE) to track recovery losses.
- Mass Transitions (MRM):
 - Neotame (Unlabeled): 379.2 → 172.1 m/z
 - **Neotame-d5**: 384.2 → 177.1 m/z (Shift due to d5-phenylalanine moiety).

Disposal Considerations

Dispose of the substance as hazardous chemical waste. Although biodegradable, high-purity laboratory standards should never be flushed down the drain. Incineration with afterburner and scrubber is the preferred method.

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